

# Technical Guide: Molecular Identity & Analytical Profiling of (Cyclohexylmethyl)(3-methoxypropyl)amine

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## Compound of Interest

Compound Name: (Cyclohexylmethyl)(3-methoxypropyl)amine

Cat. No.: B13265429

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## Executive Summary

**(Cyclohexylmethyl)(3-methoxypropyl)amine** is a secondary amine intermediate characterized by a distinct amphiphilic structure, combining a lipophilic cyclohexylmethyl group with a polar 3-methoxypropyl chain. In drug discovery, such motifs are critical "linker" units, balancing solubility (via the ether oxygen) and membrane permeability (via the cyclohexyl ring).

This guide provides a rigorous analysis of its molecular weight, formula, and physicochemical properties, alongside a self-validating analytical workflow for its identification and purity profiling.

## Molecular Identity & Theoretical Analysis

The accurate characterization of this compound begins with a precise understanding of its elemental composition and isotopic distribution.

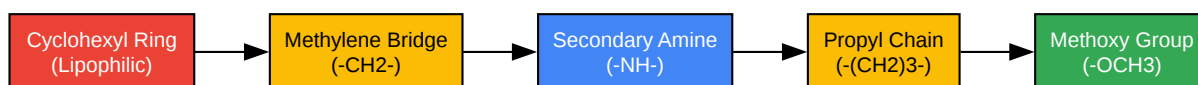
## Physicochemical Constants Table[1]

| Property                 | Value                                       | Notes                                  |
|--------------------------|---------------------------------------------|----------------------------------------|
| IUPAC Name               | N-(3-Methoxypropyl)-1-cyclohexylmethanamine | Systematic nomenclature                |
| Molecular Formula        |                                             | Confirmed stoichiometry                |
| Average Molecular Weight | 185.31 g/mol                                | For gravimetric calculations           |
| Monoisotopic Mass        | 185.17796 Da                                | For HRMS (High-Res Mass Spec)          |
| Exact Mass ( )           | 186.18524 Da                                | Target ion in ESI(+) mode              |
| Predicted LogP           | ~2.1 - 2.5                                  | Lipophilic, membrane permeable         |
| pKa (Predicted)          | ~10.0 - 10.5                                | Typical for secondary aliphatic amines |

## Structural Breakdown

The molecule consists of three distinct functional domains:

- Cyclohexylmethyl Head: Provides steric bulk and lipophilicity ( ).
- Secondary Amine Core: The reactive center ( ), serving as a hydrogen bond donor/acceptor and a site for further derivatization (e.g., salt formation).
- Methoxypropyl Tail: A flexible, polar tether ( ) that enhances water solubility compared to purely alkyl chains.



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Figure 1: Structural connectivity and functional domain analysis.

## Synthesis Logic & Impurity Profiling

Understanding the synthesis is prerequisite to accurate analysis, as it predicts the specific impurities (byproducts) likely to be present.

### Primary Synthetic Route: Reductive Amination

The most robust route involves the condensation of Cyclohexanecarbaldehyde with 3-Methoxypropylamine, followed by reduction.

- Step 1 (Imine Formation):
- Step 2 (Reduction):

### Critical Impurity Profile

When analyzing the molecular weight, you must distinguish the target (

) from these common artifacts:

- Dialkylated Amine ( ):  
If the secondary amine reacts again with the aldehyde.
  - Detection: Look for in MS.
- Residual Aldehyde: Unreacted starting material.
  - Detection: Aldehyde proton signal (~9-10 ppm) in NMR.
- Alcohol Byproduct: Reduction of the aldehyde to cyclohexylmethanol (

).

## Analytical Protocol (The "How-To")

This section details the self-validating workflow to confirm the identity of **(Cyclohexylmethyl) (3-methoxypropyl)amine**.

## High-Resolution Mass Spectrometry (HRMS)

Objective: Confirm the molecular formula

- Method: ESI-TOF (Electrospray Ionization - Time of Flight) in Positive Mode.

- Target Ion:

- Validation Criteria:

- Mass error < 5 ppm.
- Isotopic pattern matching (presence of satellite at M+1 with ~12% relative intensity).

## Nuclear Magnetic Resonance (NMR)

Objective: Verify structural connectivity.

Predicted

NMR Shifts (in

): | Proton Environment | Shift (

ppm) | Multiplicity | Integral | | :--- | :--- | :--- | :--- | | Methoxy (-OCH<sub>3</sub>) | 3.32 | Singlet (s) | 3H | | Ether adj. (-CH<sub>2</sub>-O-) | 3.40 | Triplet (t) | 2H | | Amine adj. (-NH-CH<sub>2</sub>-) | 2.45 - 2.65 | Multiplet (m) | 4H (2 sets) | | Cyclohexyl Ring | 0.90 - 1.80 | Complex Multiplet | 11H | | Amine Proton (-NH-) | 1.2 - 2.0 | Broad s (variable) | 1H |

Interpretation Logic:

- The singlet at ~3.3 ppm confirms the methoxy group.
- The triplet at ~3.4 ppm confirms the ether linkage.
- The absence of an aldehyde peak (>9 ppm) confirms reaction completion.

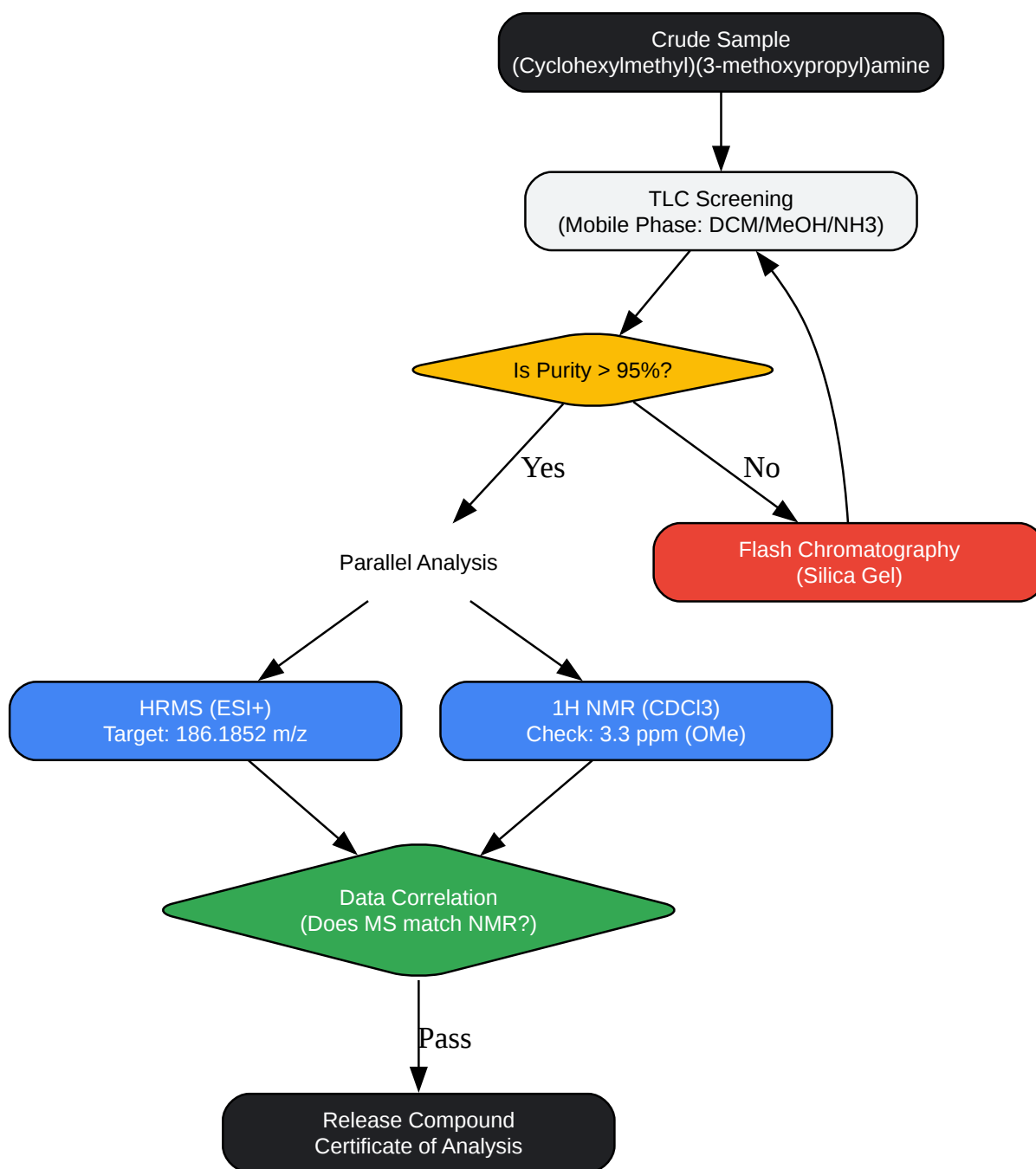
## Infrared Spectroscopy (FT-IR)

Objective: Confirm functional groups.

- 3300-3500  $\text{cm}^{-1}$ : N-H stretch (weak/medium, secondary amine).
- 2800-3000  $\text{cm}^{-1}$ : C-H stretches (strong, aliphatic).
- 1080-1150  $\text{cm}^{-1}$ : C-O-C stretch (strong, ether).

## Experimental Workflow Diagram

The following DOT diagram illustrates the decision tree for validating the compound's identity.



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Figure 2: Analytical validation workflow for secondary amine characterization.

## Detailed Experimental Protocols

## Protocol A: Sample Preparation for HRMS

- Dilution: Dissolve 1 mg of the amine in 1 mL of Methanol (HPLC grade).
- Acidification: Add 0.1% Formic Acid to facilitate protonation (formation).
- Filtration: Pass through a 0.22  $\mu$ m PTFE filter to remove particulates.
- Injection: Direct infusion or LC-MS injection (C18 column, Water/Acetonitrile gradient).

## Protocol B: Handling and Storage

- Hygroscopicity: Secondary amines can absorb moisture and (forming carbamates).
- Storage: Store under inert atmosphere (Argon/Nitrogen) at 2-8°C.
- Safety: Wear nitrile gloves and safety glasses. This compound is likely an irritant (Skin/Eye) due to its basicity ( ).

## References

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